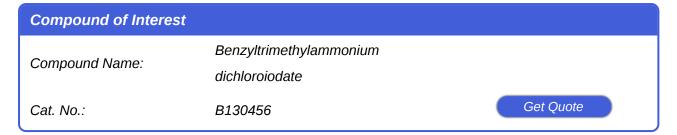


An In-depth Technical Guide to Benzyltrimethylammonium Dichloroiodate

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Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Benzyltrimethylammonium dichloroiodate, a quaternary ammonium polyhalogen salt, has emerged as a significant reagent in organic synthesis since its initial development in the late 20th century. This guide provides a comprehensive overview of its discovery, history, physicochemical properties, and detailed experimental protocols for its synthesis. Furthermore, it explores its primary applications, particularly as a mild and effective iodinating, chlorinating, and oxidizing agent. The structured presentation of quantitative data and visual workflows is intended to equip researchers with the practical knowledge required for the effective utilization of this versatile compound.

Discovery and History

Benzyltrimethylammonium dichloroiodate (BTMAICl₂) was first synthesized and reported in the late 20th century. Its development arose from research into the applications of quaternary ammonium salts as phase-transfer catalysts and as stable, solid sources of halogens for organic reactions. The pioneering work by researchers such as Kajigaeshi and his co-workers in the 1980s established its utility as a valuable reagent for the iodination of aromatic compounds.



Physicochemical Properties

Benzyltrimethylammonium dichloroiodate is a yellow to light brown crystalline solid.[1] It is soluble in polar solvents and is noted to be hygroscopic and light-sensitive.[1] Below is a summary of its key quantitative properties.

Property	Value	Source(s)
CAS Number	114971-52-7	[2]
Molecular Formula	C10H16Cl2IN	[2]
Molecular Weight	348.05 g/mol	[2]
Melting Point	125-128 °C	[3]
Appearance	Yellow to light brown crystalline powder or flakes	[1]
Purity	≥97% to 99% (commercial grades)	[3][4]
Storage Temperature	2-8°C	[4]

Experimental Protocols: Synthesis of Benzyltrimethylammonium Dichloroiodate

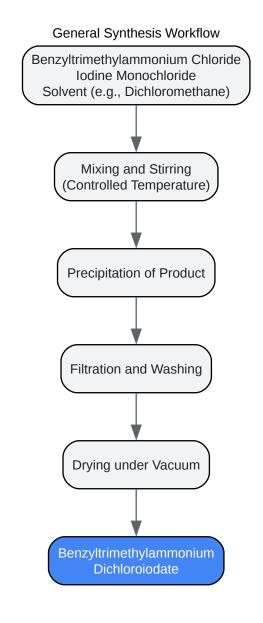
Two primary methods for the synthesis of **benzyltrimethylammonium dichloroiodate** are presented below. The first is a traditional method, while the second represents a more environmentally benign approach.

General Synthesis from Benzyltrimethylammonium Chloride and Iodine Monochloride

This method involves the direct reaction of benzyltrimethylammonium chloride with iodine monochloride.

Experimental Workflow:





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Caption: General synthesis workflow for Benzyltrimethylammonium Dichloroiodate.

Protocol:

- In a fume hood, dissolve benzyltrimethylammonium chloride (1 equivalent) in a suitable organic solvent such as dichloromethane.
- With vigorous stirring, add a solution of iodine monochloride (1 equivalent) in the same solvent dropwise to the benzyltrimethylammonium chloride solution.
- Continue stirring the reaction mixture at room temperature for 1-2 hours.



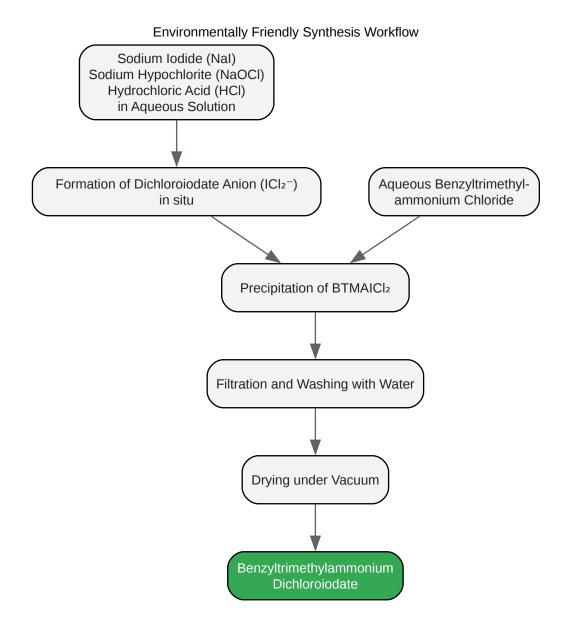
- The product will precipitate out of the solution. Collect the solid by vacuum filtration.
- Wash the collected solid with a small amount of cold solvent to remove any unreacted starting materials.
- Dry the purified **benzyltrimethylammonium dichloroiodate** under vacuum to a constant weight.

Environmentally Friendly Synthesis

This method avoids the use of large quantities of organic solvents and corrosive iodine monochloride.

Experimental Workflow:





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Caption: Environmentally friendly synthesis workflow for **Benzyltrimethylammonium Dichloroiodate**.

Protocol:

 Prepare an aqueous solution of the dichloroiodate anion by the action of aqueous sodium hypochlorite (e.g., household bleach) on sodium iodide in the presence of excess hydrochloric acid.[4]



- To prevent overoxidation of iodine(I) species, the resulting solution can be titrated with a small amount of sodium iodide.[4]
- The resulting orange aqueous solution of the dichloroiodate anion is then added with vigorous stirring to an aqueous solution of benzyltrimethylammonium chloride.[4]
- The hydrophobic benzyltrimethylammonium dichloroiodate will immediately precipitate as a crystalline solid.[4]
- Collect the solid product by vacuum filtration.
- Wash the product with cold water to remove any inorganic salts.
- · Dry the purified product under vacuum.

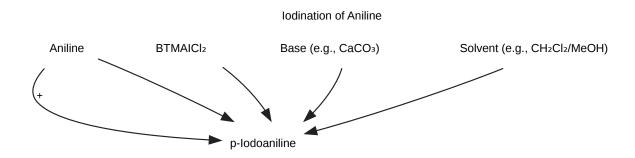
Applications in Organic Synthesis

Benzyltrimethylammonium dichloroiodate is a versatile reagent with several applications in organic synthesis.

Iodination of Aromatic Compounds

The primary application of BTMAICl₂ is as a mild and selective iodinating agent for activated aromatic compounds, such as anilines and phenols.[5] The reaction typically proceeds with high regioselectivity, favoring para-substitution.

Reaction Scheme:



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Caption: General reaction scheme for the iodination of aniline using BTMAICl2.

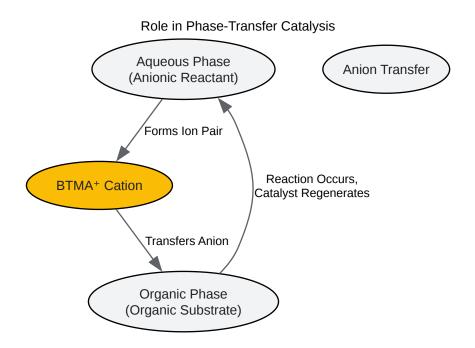
Chlorination and Oxidation

BTMAICl₂ can also serve as a chlorinating and oxidizing agent in various organic transformations. Its utility in these areas is a subject of ongoing research.

Phase-Transfer Catalysis

As a quaternary ammonium salt, BTMAICl₂ possesses the structural features necessary to function as a phase-transfer catalyst, facilitating reactions between reactants in immiscible phases.[2]

Logical Relationship in Phase-Transfer Catalysis:



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Caption: Logical diagram of Benzyltrimethylammonium cation's role in phase-transfer catalysis.

Safety and Handling

Benzyltrimethylammonium dichloroiodate is an irritant to the eyes, skin, and respiratory system. Appropriate personal protective equipment, including gloves, safety glasses, and a lab



coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood. It should be stored in a cool, dry place, away from light and moisture.

Conclusion

Benzyltrimethylammonium dichloroiodate is a valuable and versatile reagent in organic synthesis. Its stability as a solid, ease of handling compared to gaseous halogens, and its efficacy as a selective iodinating agent make it an important tool for researchers in both academic and industrial settings. The development of more environmentally friendly synthetic routes further enhances its appeal for sustainable chemical practices. This guide has provided the core technical information required for its synthesis and application, empowering scientists to leverage its full potential in their research endeavors.

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